

An In-depth Technical Guide to Benzyl Acetate: Discovery, History, and Synthesis

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Compound of Interest

Compound Name: 2-(Benzyloxy)-2-oxoethyl benzoate

Cat. No.: B1656345

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Initial searches for "Benzyl 2-(benzoyloxy)acetate" did not yield significant results, suggesting it may be a less common or incorrectly named compound. This guide will focus on the closely related and extensively researched compound, Benzyl Acetate, which is likely the intended subject of inquiry.

Discovery and History

Benzyl acetate is a naturally occurring organic ester that was first identified as a major constituent of the essential oils of flowers like jasmine (*Jasminum grandiflorum*), ylang-ylang (*Cananga odorata*), and neroli.^[1] Its pleasant, sweet, and floral aroma reminiscent of jasmine led to its early use in perfumery and cosmetics.^[1] While it can be extracted from these natural sources, where it can be present at levels up to 65%, the vast majority of commercially available benzyl acetate is of synthetic origin due to higher demand and cost-effectiveness.^[2] Industrially, its synthesis became prominent with the development of organic chemistry, allowing for large-scale production for its widespread use as a fragrance, flavoring agent, and industrial solvent.^{[3][4]}

Physicochemical Properties

Benzyl acetate is a colorless liquid with a characteristic fruity and floral odor.^[2] Its key physicochemical properties are summarized in the table below.

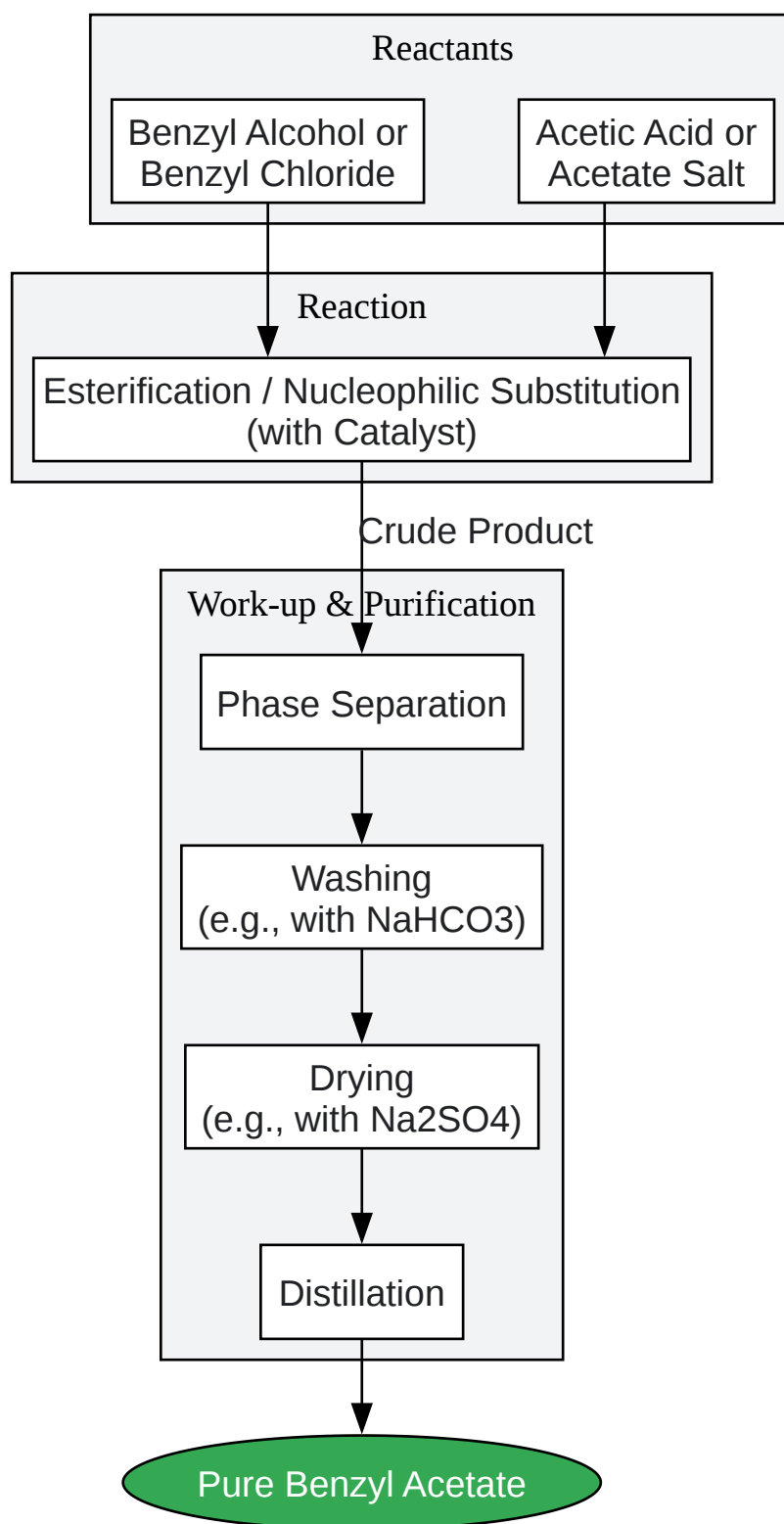
Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₀ O ₂	[5]
Molecular Weight	150.17 g/mol	[5]
CAS Number	140-11-4	[5]
Appearance	Colorless liquid	[2]
Odor	Sweet, floral, fruity, jasmine-like	[1][2]
Boiling Point	215.1 °C	
Melting Point	-51 °C	
Density	1.0550 g/mL	
Solubility	Insoluble in water; soluble in organic solvents	

Synthesis of Benzyl Acetate

The industrial production of benzyl acetate is primarily achieved through synthetic methods. The most common routes involve the esterification of benzyl alcohol with acetic acid or the reaction of benzyl chloride with an acetate salt.

General Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis of benzyl acetate, encompassing the reaction, separation, and purification stages.



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Caption: Generalized workflow for the synthesis of benzyl acetate.

Experimental Protocols

This is a classic and widely used method for synthesizing benzyl acetate.[4]

- Reactants:
 - Benzyl alcohol
 - Acetic acid (often in excess to drive the equilibrium)
 - Acid catalyst (e.g., concentrated sulfuric acid)
- Procedure:
 - To a round-bottom flask equipped with a reflux condenser, add benzyl alcohol and an excess of glacial acetic acid.[6]
 - Slowly add a catalytic amount of concentrated sulfuric acid while stirring.[6]
 - Heat the mixture to reflux for a specified period (e.g., 60 minutes).[6]
 - After cooling, transfer the mixture to a separatory funnel.
 - Wash the organic layer sequentially with water, a 5% sodium bicarbonate solution (to neutralize the acid catalyst and excess acetic acid), and finally with a saturated sodium chloride solution (brine).[7]
 - Dry the organic layer over an anhydrous drying agent (e.g., anhydrous sodium sulfate).
 - Filter to remove the drying agent and purify the resulting crude benzyl acetate by distillation.[8]

This method involves a nucleophilic substitution reaction.[9]

- Reactants:
 - Benzyl chloride
 - Sodium acetate

- Phase-transfer catalyst (optional, e.g., tetrahexylammonium chloride)[[2](#)]
- Solvent (e.g., toluene)[[2](#)]
- Procedure:
 - In a reaction vessel, combine benzyl chloride, sodium acetate, and a suitable solvent.[[2](#)]
 - If used, add the phase-transfer catalyst.
 - Heat the mixture with stirring at a specified temperature (e.g., 85 °C) for several hours until the reaction is complete.[[2](#)]
 - After cooling, the reaction mixture is typically filtered to remove the sodium chloride byproduct.
 - The filtrate, containing the crude benzyl acetate, is then washed with water to remove any remaining salts.
 - The organic layer is dried and purified by distillation to yield the final product.[[10](#)]

Summary of Synthesis Data

The following table summarizes quantitative data for various methods of benzyl acetate synthesis.

Synthesis Method	Reactants	Catalyst	Temperature (°C)	Reaction Time	Yield (%)	Reference(s)
Fischer Esterification	Benzyl alcohol, Acetic acid	Sulfuric acid	Reflux	60 min	94.3	[6]
Fischer Esterification	Benzyl alcohol, Acetic acid	Strong acid cation exchange resin	100	10 h	84.23	[11]
Fischer Esterification	Benzyl alcohol, Acetic acid	Phosphotungstic acid	Reflux	2 h	90.0	[11]
Nucleophilic Substitution	Benzyl chloride, Sodium acetate	Phase-transfer catalyst	85	-	~70 (unrefined)	[2][9]
Nucleophilic Substitution	Benzyl chloride, Sodium acetate	Pyridine, Dimethylamine	Heat	-	>80	[8]
Acetylation	Benzyl alcohol, Acetic anhydride	Sodium acetate	100	8 h	-	[8]

Applications

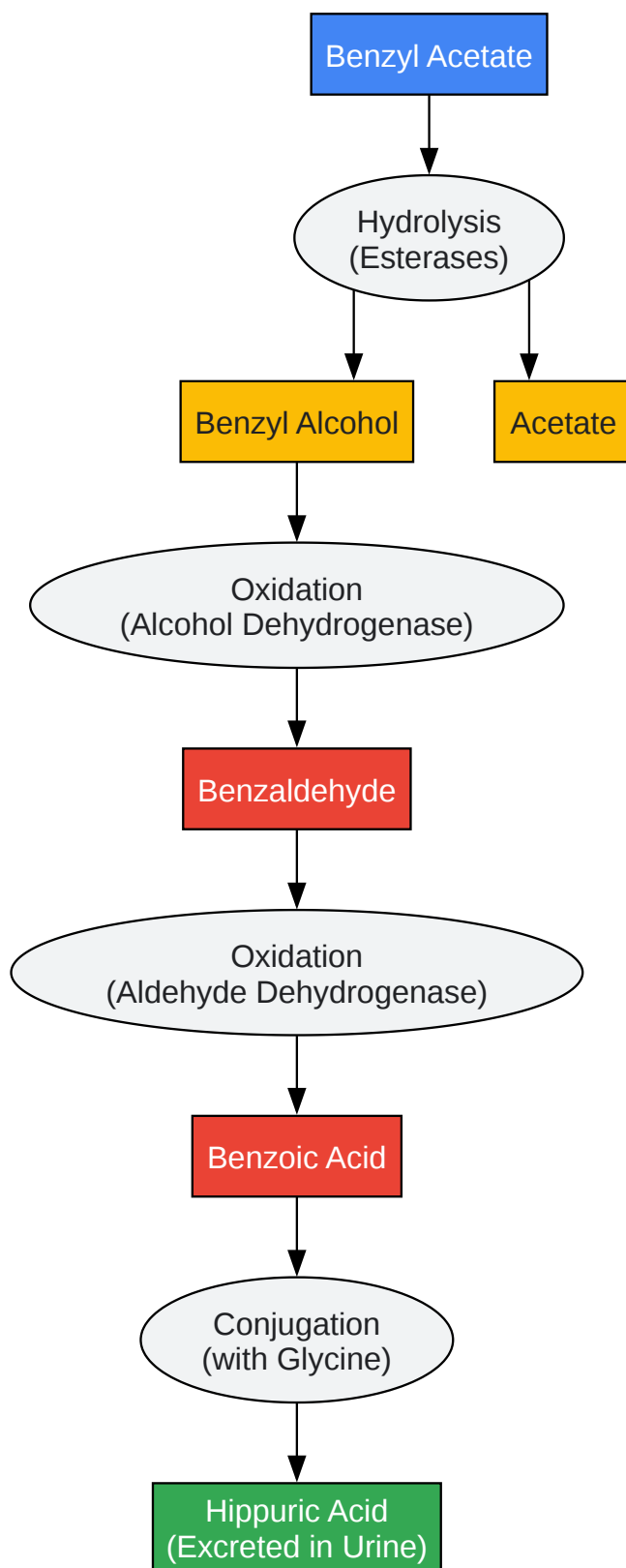
Benzyl acetate's pleasant aroma and low cost make it a valuable compound in several industries:

- **Fragrance and Perfumery:** It is a key component in jasmine and other floral fragrances used in perfumes, soaps, detergents, and air fresheners.[12]

- Food and Flavor: It is used as a flavoring agent to impart apple and pear notes in various food products.[\[12\]](#)
- Industrial Solvent: It serves as a solvent for plastics, resins, cellulose acetate, oils, and inks. [\[4\]](#)[\[12\]](#)
- Apiculture: It is used as a bait to attract and collect orchid bees for study, as it is a component of their pheromones.[\[1\]](#)

Metabolic Pathway

In biological systems, benzyl acetate is readily metabolized. The following diagram illustrates its primary metabolic fate.



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Caption: Primary metabolic pathway of benzyl acetate.

Conclusion

Benzyl acetate is a significant aromatic ester with a rich history rooted in its natural origins and a broad spectrum of applications in modern industry. Its synthesis is well-established, with various methods offering different advantages in terms of yield, cost, and environmental impact. The detailed understanding of its chemical properties, synthesis, and biological fate makes it a versatile and indispensable compound for researchers and professionals in chemistry, fragrance, and flavor science.

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